Technical Guide: Methyl 4-hydroxypiperidine-2-carboxylate Hydrochloride

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Methyl 4-hydroxypiperidine-2-carboxylate hydrochloride*
CAS No.:	*337464-25-2*
Cat. No.:	*B1504520*

Get Quote

CAS Number: 337464-25-2 (Racemic) | Stereoisomers: 175671-44-0 (2R,4S), 175671-43-9 (2S,4R)

Executive Summary

Methyl 4-hydroxypiperidine-2-carboxylate hydrochloride is a functionalized piperidine scaffold widely utilized in medicinal chemistry as a non-proteinogenic amino acid surrogate. Structurally, it is the six-membered ring homolog of 4-hydroxyproline. Its rigid chair conformation and defined stereochemistry make it an invaluable tool for conformational restriction in peptidomimetics and as a pharmacophore in small-molecule drug discovery, particularly for Histamine H3 receptor antagonists and enzyme inhibitors.

Chemical Identity & Stereochemical Landscape

The biological activity of this scaffold is heavily dependent on its stereochemistry. The relative orientation of the C2-carboxylate and C4-hydroxyl groups dictates the ring pucker and hydrogen-bonding potential.

© 2026 BenchChem. All rights reserved.

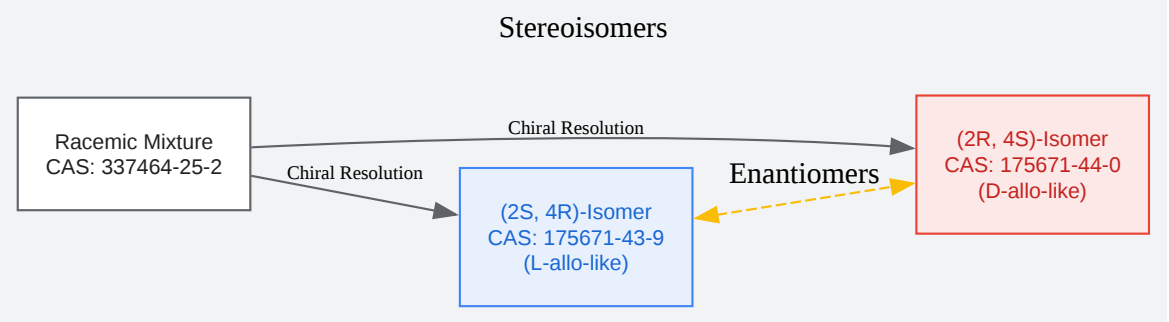
Nomenclature and Identifiers

Property	Specification
IUPAC Name	Methyl 4-hydroxypiperidine-2-carboxylate hydrochloride
Common Name	4-Hydroxypipecolic acid methyl ester HCl
Molecular Formula	C H NO [1] · HCl
Molecular Weight	195.64 g/mol
CAS (Racemic)	337464-25-2
CAS (2S, 4R)	175671-43-9 (trans-isomer, L-like)
CAS (2R, 4S)	175671-44-0 (trans-isomer, D-like)
Appearance	White to off-white crystalline solid
Solubility	Highly soluble in water, methanol; sparingly soluble in DCM

Stereochemical Visualization

The cis and trans relationships are critical. In the trans isomers (e.g., 2S, 4R), the carboxylate and hydroxyl groups are on opposite faces of the piperidine ring, often favoring a specific chair conformation that mimics the collagen-stabilizing effects of hydroxyproline.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Stereochemical relationships between the primary commercial forms of the scaffold.

Synthesis & Manufacturing Protocol

Objective: Synthesis of Methyl 4-hydroxypiperidine-2-carboxylate HCl via Fisher Esterification. Rationale: Direct esterification of the parent amino acid (4-hydroxypipecolic acid) using thionyl chloride in methanol is the most robust, self-validating method for generating the hydrochloride salt in high purity without racemization.

Reagents & Materials

- Precursor: 4-Hydroxy-2-piperidinecarboxylic acid (4-Hydroxypipecolic acid).
- Solvent: Anhydrous Methanol (MeOH).
- Reagent: Thionyl Chloride (SOCl

).
- Equipment: Round-bottom flask, reflux condenser, drying tube (CaCl

  ), ice bath.

Step-by-Step Protocol

© 2026 BenchChem. All rights reserved.

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar. Place in an ice-water bath (0 °C).
- Solvent Charge: Add 50 mL of anhydrous Methanol.
- Activation (Exothermic): Dropwise, add 3.0 equivalents of Thionyl Chloride (SOCl

) to the cold methanol.

  - Critical Control Point: Maintain temperature < 10 °C to prevent uncontrolled boiling. This generates anhydrous HCl in situ.
- Addition: Add 1.0 equivalent (e.g., 5.0 g) of 4-Hydroxypipecolic acid in one portion.
- Reflux: Remove the ice bath. Attach the reflux condenser with a drying tube. Heat the mixture to reflux (approx. 65 °C) for 4–6 hours.

  - Validation: Monitor reaction progress via TLC (Eluent: n-BuOH/AcOH/H

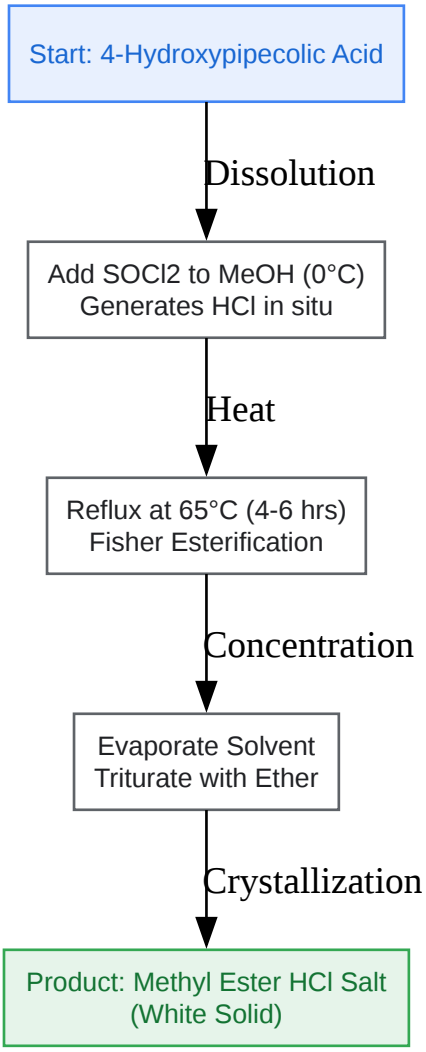
    O 3:1:1, stain with Ninhydrin). The starting material (Rf ~0.3) should disappear, and the ester (Rf ~0.6) should appear.
- Workup: Cool the solution to room temperature. Concentrate the mixture under reduced pressure (Rotavap) to remove MeOH and excess SOCl

  .
- Isolation: The residue is typically a viscous oil or foam. Triturate with cold Diethyl Ether (Et

  O) or Acetone to induce crystallization.
- Filtration: Filter the white precipitate, wash with cold ether, and dry under vacuum.

Reaction Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Workflow for the acid-catalyzed esterification synthesis.

Applications in Drug Discovery

This scaffold acts as a "privileged structure" in medicinal chemistry, offering specific geometric constraints that linear amino acids cannot provide.

Peptidomimetics & Conformational Restriction

The 6-membered piperidine ring forces the backbone dihedral angles (

) into a narrow range.

© 2026 BenchChem. All rights reserved.

- Proline Surrogate: Unlike proline (5-membered), the pipecolic acid core accommodates different spatial requirements, often used to fine-tune the fit of a peptide ligand into a receptor pocket.
- Hydrogen Bonding: The C4-hydroxyl group provides a vector for H-bond interactions with solvent or receptor side chains, increasing solubility and potency compared to the unsubstituted pipecolic ester.

Histamine H3 Receptor Antagonists

Research indicates that 4-substituted piperidine derivatives are key intermediates in synthesizing antagonists for the Histamine H3 receptor.[2] These antagonists are therapeutic targets for:

- Alzheimer's Disease (Cognitive enhancement).[2]
- Narcolepsy (Wakefulness promotion).
- ADHD.

Mechanism: The piperidine nitrogen serves as the basic center essential for interaction with the conserved Aspartate residue (Asp3.32) in the GPCR transmembrane region. The ester functionality allows for rapid diversification (e.g., amidation) to extend the molecule into the receptor's secondary binding pocket.

MenA Inhibitors (Anti-Tuberculosis)

Recent studies highlight piperidine derivatives as inhibitors of 1,4-dihydroxy-2-naphthoate isoprenyltransferase (MenA) in Mycobacterium tuberculosis. The 4-hydroxypiperidine core serves as a scaffold to attach lipophilic side chains necessary to occupy the substrate binding site of the MenA enzyme, disrupting the electron transport chain in the bacteria.

Analytical Characterization (Self-Validation)

To ensure the integrity of the synthesized or purchased compound, the following analytical signals must be verified.

© 2026 BenchChem. All rights reserved.

Method	Expected Signal (Diagnostic)
1H NMR (D O)	3.80 ppm: Singlet (3H) corresponding to the Methyl Ester (-OCH). 4.0–4.2 ppm: Multiplet (1H) for the C4-methine (-CH-OH). 3.9 ppm: Doublet/Multiplet (1H) for the C2-methine (-proton).
Mass Spectrometry	m/z 160.1 [M+H] : Corresponds to the free base cation (C H NO).
Melting Point	165–170 °C (Decomposition). Sharp range indicates high purity.
Chloride Test	Positive reaction with AgNO (White precipitate of AgCl).

Safety & Handling

- Hazards: The compound is an HCl salt and can be irritating to eyes, skin, and the respiratory tract (H315, H319, H335).
- Stability: Hygroscopic. Store in a desiccator at 2–8 °C.
- Incompatibility: Avoid strong oxidizing agents and strong bases (liberates the free amine, which may self-cyclize or polymerize).

© 2026 BenchChem. All rights reserved.

References

- National Institutes of Health (NIH). (2018). SAR study of piperidine derivatives as inhibitors of 1,4-dihydroxy-2-naphthoate isoprenyltransferase (MenA) from Mycobacterium tuberculosis. PubMed Central. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. (2R,4S)-Methyl 4-hydroxypiperidine-2-carboxylate hydrochloride | CAS 175671-44-0 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. Methyl 4-hydroxypiperidine-2-carboxylate|Research Chemical [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Methyl 4-hydroxypiperidine-2-carboxylate Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1504520/docs#technical-guide-methyl-4-hydroxypiperidine-2-carboxylate-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.